

handling and safety precautions for 2-bromo-3-methylbutyric acid

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Compound of Interest

Compound Name: 2-Bromo-3-methylbutyric acid

Cat. No.: B146032

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Application Notes for 2-bromo-3-methylbutyric acid

Introduction

2-bromo-3-methylbutyric acid (also known as α -bromoisovaleric acid) is a halogenated carboxylic acid widely utilized in organic synthesis. Its chemical structure, featuring a bromine atom on the alpha-carbon adjacent to a carboxylic acid group, makes it a valuable intermediate and building block in the development of pharmaceuticals and agrochemicals.^[1] The bromine atom is a good leaving group, making the alpha-carbon susceptible to nucleophilic substitution (SN2) reactions.^[2] This reactivity is fundamental to its application in synthesizing more complex molecules, such as optically active N-methylvalines and fructosyl peptide oxidase inhibitors.

Primary Applications

- **Intermediate in Pharmaceutical Synthesis:** Serves as a key starting material for introducing the isovaleric acid moiety into larger, biologically active molecules.
- **Nucleophilic Substitution Reactions:** The highly reactive α -bromo group readily undergoes SN2 reactions with a variety of nucleophiles, enabling the formation of α -hydroxy, α -amino, and other substituted carboxylic acids.^[2]
- **Chiral Synthesis:** The chiral variants, (R)-(+)-**2-bromo-3-methylbutyric acid** and (S)-(-)-**2-bromo-3-methylbutyric acid**, are used as anionic counterparts in chiral ionic liquids and as

starting materials for stereoselective synthesis.[3]

Safety and Handling Protocols

2-bromo-3-methylbutyric acid is a corrosive and hazardous chemical that requires strict safety protocols. It is harmful if swallowed, inhaled, or comes into contact with skin, and it can cause severe skin burns and eye damage.[4][5]

Hazard Identification and Classification

The compound is classified as hazardous under the Globally Harmonized System (GHS). Researchers must be familiar with its properties and risks before handling.

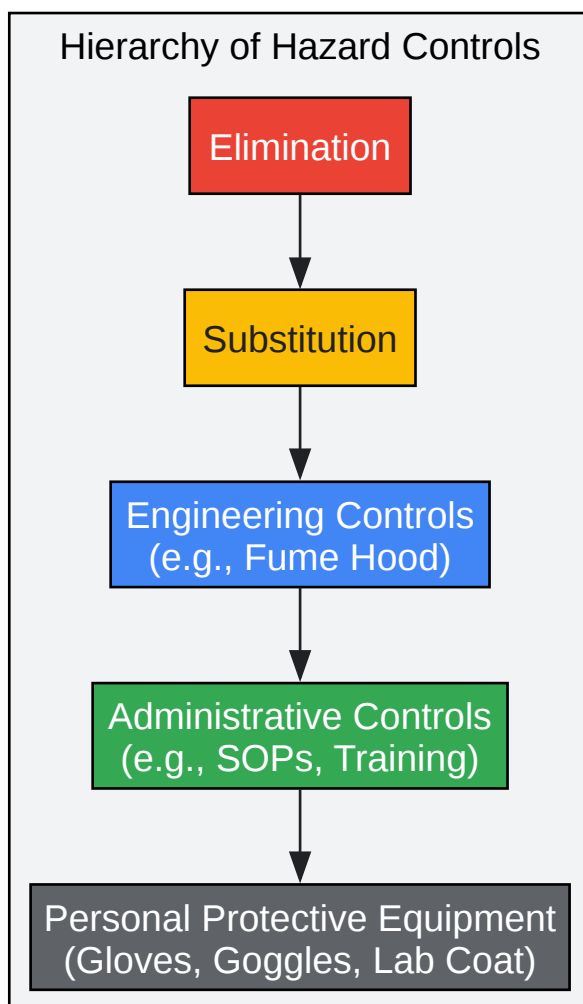
Identifier	Data
Chemical Name	2-bromo-3-methylbutyric acid
CAS Number	565-74-2[4][5]
Molecular Formula	C ₅ H ₉ BrO ₂ [4][5]
Molecular Weight	181.03 g/mol [4][5]
Physical State	Solid (White to light yellow powder or lump) or clear liquid[4][5]
Melting Point	36-42 °C[4]
Boiling Point	230 °C[4]
Signal Word	Danger[4][5]

GHS Hazard Statements (H-Codes)	Description
H290	May be corrosive to metals.[4][5]
H302 + H312 + H332	Harmful if swallowed, in contact with skin or if inhaled.[4][5]
H314	Causes severe skin burns and eye damage.[4][5]

GHS Precautionary Statements (P-Codes)	Description
P260	Do not breathe dusts or mists.[4][5]
P271	Use only outdoors or in a well-ventilated area.[4][5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[4]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[4]
P304 + P340 + P310	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.[4]
P305 + P351 + P338 + P310	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[4]
P405	Store locked up.[6]
P501	Dispose of contents/container to an approved waste disposal plant.[5]

Hierarchy of Controls

Effective management of the risks associated with **2-bromo-3-methylbutyric acid** involves implementing a hierarchy of controls, from most to least effective.



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A diagram illustrating the hierarchy of hazard controls.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling this chemical to prevent exposure.[7][8]

Protection Type	Specific Equipment	Reason
Eye/Face	Chemical splash goggles used in combination with a face shield. [8] [9]	Protects against splashes of corrosive liquid that can cause severe eye damage. [9]
Hand	Chemical-resistant gloves (e.g., thick nitrile or neoprene). [9] [10]	Prevents direct skin contact, which can cause severe burns and harmful absorption. [7]
Body	Chemical-resistant lab coat or apron. For larger quantities, full chemical-resistant coveralls are recommended. [7] [11]	Protects skin and personal clothing from splashes and spills. [9]
Respiratory	An appropriate respirator (e.g., NIOSH-approved with cartridges for organic vapors and acid gases) should be used if ventilation is inadequate or if mists/aerosols are generated. [11]	Prevents inhalation of harmful vapors or mists, which can cause severe respiratory tract burns. [12]

Experimental and Handling Protocols

Protocol 1: General Handling and Storage

Objective: To ensure the safe handling and storage of **2-bromo-3-methylbutyric acid** in a laboratory setting.

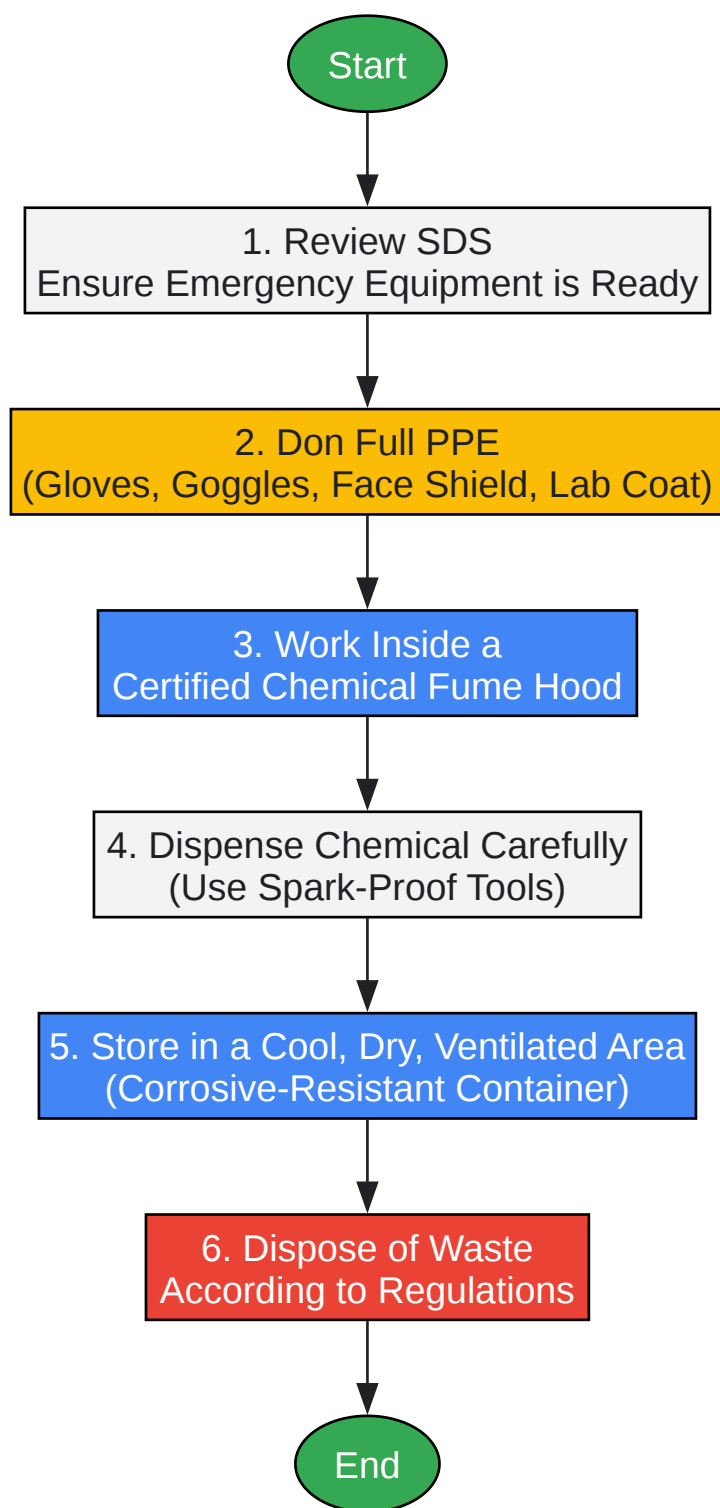
Materials:

- **2-bromo-3-methylbutyric acid**
- Appropriate PPE (see table above)
- Chemical fume hood
- Spatula, weigh boat/paper

- Tightly sealed, corrosive-resistant container
- Labeling materials

Procedure:

- Preparation: Before handling, ensure the Safety Data Sheet (SDS) has been reviewed.[\[13\]](#)
Confirm that a chemical spill kit, safety shower, and eyewash station are accessible.[\[14\]](#)
- Personal Protection: Don all required PPE, including a lab coat, chemical-resistant gloves, and chemical splash goggles with a face shield.
- Engineering Controls: Conduct all handling, weighing, and transferring of the chemical inside a certified chemical fume hood to minimize inhalation exposure.[\[15\]](#)
- Dispensing: The compound is a low-melting-point solid. It may be handled as a solid or gently warmed to a liquid state if necessary. Avoid overheating. Use only spark-proof tools for transfers.[\[6\]](#)
- Storage: Store the chemical in its original, tightly sealed, corrosive-resistant container.[\[4\]](#)[\[5\]](#)
Keep in a cool, dry, well-ventilated, and locked area designated for corrosive materials.[\[6\]](#)[\[15\]](#)
The recommended storage temperature is refrigerated (0-10°C) under an inert atmosphere, as the compound can be air-sensitive.[\[4\]](#)[\[5\]](#)
- Waste Disposal: Dispose of all contaminated materials (gloves, weigh boats, etc.) and excess chemical as hazardous waste according to institutional and local regulations.[\[5\]](#)



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Workflow for the safe handling of **2-bromo-3-methylbutyric acid**.

Protocol 2: Emergency Procedures

Objective: To provide clear, step-by-step instructions for responding to personal exposure or a chemical spill.

A. First Aid Measures

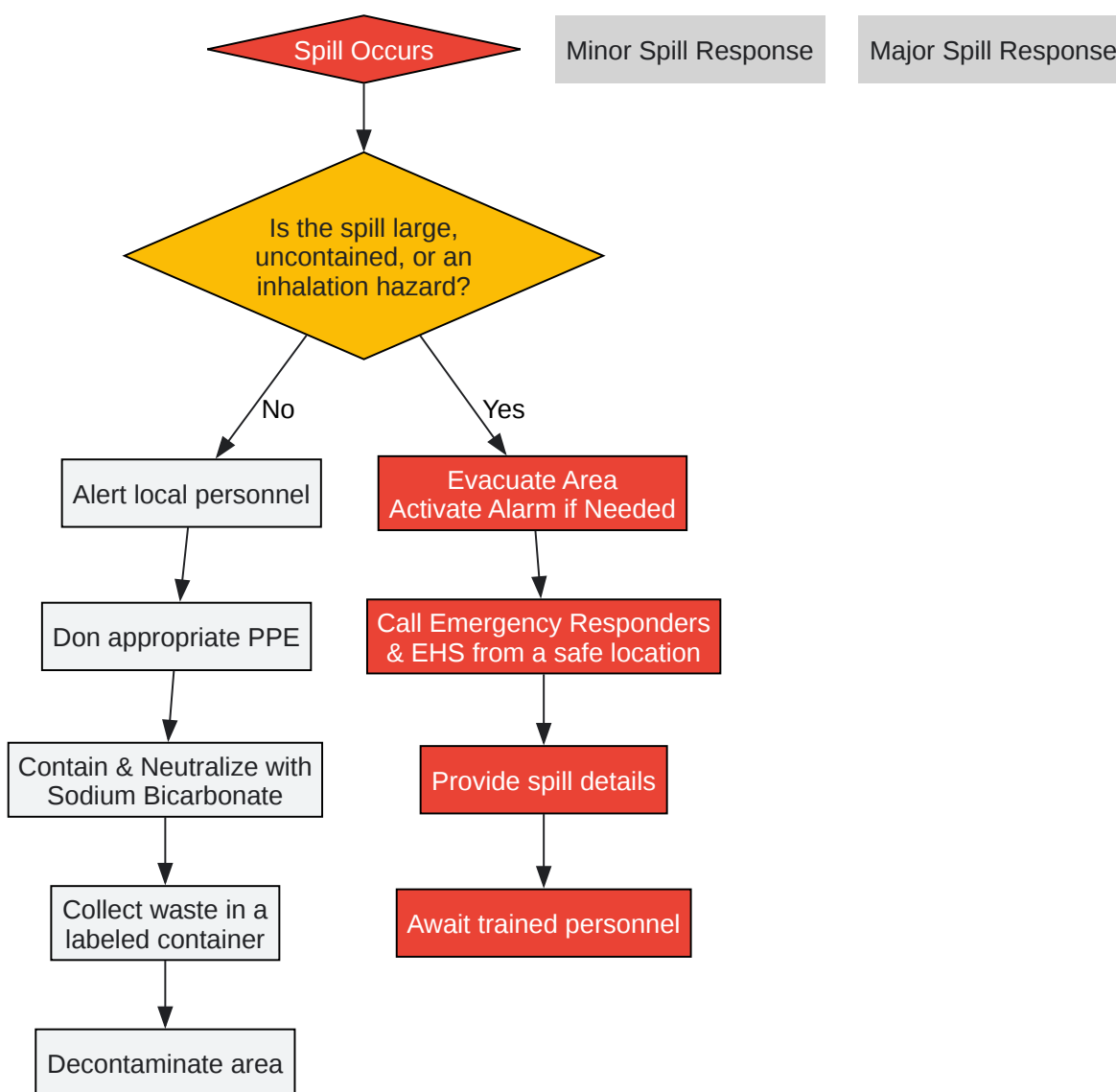
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[4\]](#) Flush skin with plenty of water for at least 15 minutes using a safety shower if necessary.[\[10\]](#) Seek immediate medical attention.
- Inhalation: Move the victim to fresh air immediately.[\[4\]](#) If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#) [\[12\]](#)
- Ingestion: Do NOT induce vomiting.[\[4\]](#) If the victim is conscious and alert, rinse their mouth with water and give them a cup of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[12\]](#)

B. Chemical Spill Response

The response procedure depends on the size of the spill.

- Minor Spill (e.g., <100 mL in a fume hood):
 - Alert personnel in the immediate area.[\[16\]](#)
 - Ensure you are wearing appropriate PPE.
 - Contain the spill with a dike of absorbent, non-combustible material like sodium bicarbonate (baking soda), sand, or vermiculite.[\[17\]](#)[\[18\]](#) Do not use absorbent clay.[\[17\]](#)
 - Carefully neutralize the acid by sprinkling sodium bicarbonate over the spill, working from the outside in.[\[10\]](#)[\[18\]](#) Avoid splashing.[\[16\]](#)

- Once neutralized, use non-sparking tools to scoop the absorbed material into a labeled, leak-proof container for hazardous waste.[\[10\]](#)[\[17\]](#)
- Decontaminate the spill area with a soap and water solution.[\[17\]](#)
- Report the incident to your supervisor.[\[17\]](#)
- Major Spill (e.g., outside of containment or large volume):
 - Alert everyone in the vicinity and evacuate the immediate area.[\[17\]](#)[\[18\]](#)
 - If the substance is volatile or there is an inhalation risk, activate the fire alarm to initiate a building evacuation.
 - Close the doors to the affected area to confine the hazard.[\[17\]](#)[\[18\]](#)
 - From a safe location, call emergency responders (e.g., 911) and the institution's environmental health and safety department.[\[17\]](#)[\[18\]](#)
 - Provide details about the spilled chemical, location, and quantity.[\[17\]](#)
 - If you are contaminated, proceed to an emergency shower or eyewash station.[\[10\]](#)
 - Do not re-enter the area. Wait for trained emergency personnel to handle the cleanup.

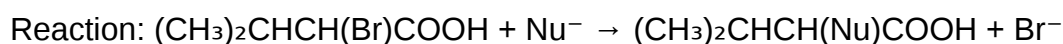


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Flowchart for chemical spill response procedures.

Protocol 3: Example Experimental Use - Nucleophilic Substitution

Objective: To provide a generalized protocol for using **2-bromo-3-methylbutyric acid** as an electrophile in an SN2 reaction with a generic nucleophile (Nu⁻).



Materials:

- **2-bromo-3-methylbutyric acid**
- Appropriate nucleophile (e.g., sodium azide, an amine, a thiolate)
- Anhydrous polar aprotic solvent (e.g., DMF, DMSO, Acetonitrile)
- Round-bottom flask with stir bar
- Condenser and inert gas line (e.g., N₂ or Argon)
- Heating mantle with temperature controller
- Appropriate workup and purification reagents (e.g., water, acid/base solutions, organic solvents for extraction, silica for chromatography)

Procedure:

- Setup: Assemble a dry round-bottom flask with a magnetic stir bar under an inert atmosphere. All glassware should be oven or flame-dried.
- Reagent Addition: In a certified chemical fume hood, add the **2-bromo-3-methylbutyric acid** (1 equivalent) to the flask, followed by the anhydrous solvent.
- Nucleophile Addition: Dissolve the nucleophile (1-1.2 equivalents) in the solvent and add it to the reaction flask, either at room temperature or cooled in an ice bath, depending on the reactivity.

- Reaction: Heat the reaction mixture to the desired temperature (e.g., 50-80 °C) and monitor its progress using an appropriate technique (e.g., TLC, LC-MS).
- Workup: Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by slowly adding water or an appropriate aqueous solution.
- Extraction: Transfer the mixture to a separatory funnel. Extract the product into a suitable organic solvent (e.g., ethyl acetate, dichloromethane). Wash the organic layer with water and/or brine.
- Purification: Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄, MgSO₄), filter, and concentrate the solvent using a rotary evaporator. Purify the crude product by recrystallization or column chromatography.
- Characterization: Confirm the identity and purity of the final product using methods such as NMR, IR, and Mass Spectrometry.

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